

# Tinophyllol: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Tinophyllol*

Cat. No.: *B12402173*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical structure, properties, and potential biological activities of **Tinophyllol**, a naturally occurring compound. The information is curated for professionals in the fields of chemical and biomedical research and drug development.

## Chemical Structure and Properties

**Tinophyllol** is a complex organic molecule with the systematic IUPAC name methyl (2S,4aS,6aR,9R,10aS,10bS)-2-(furan-3-yl)-9-hydroxy-6a,10b-dimethyl-4-oxo-1,2,4a,5,6,9,10,10a-octahydrobenzo[f]isochromene-7-carboxylate.[1] Its chemical identity is well-defined by its unique structural arrangement and properties, which are summarized in the table below.

Table 1: Chemical and Physical Properties of **Tinophyllol**

Property	Value	Reference
IUPAC Name	methyl (2S,4aS,6aR,9R,10aS,10bS)-2 -(furan-3-yl)-9-hydroxy-6a,10b- dimethyl-4-oxo- 1,2,4a,5,6,9,10,10a- octahydrobenzo[f]isochromene -7-carboxylate	[1]
CAS Number	96552-83-9	[2]
Molecular Formula	C <sub>21</sub> H <sub>26</sub> O <sub>6</sub>	[1]
Molecular Weight	374.4 g/mol	[1]
SMILES	<chem>C[C@@]12CC[C@@H]3C(=O) )O--INVALID-LINK-- OC)O)C"&gt;C@@HC4=COC=C 4</chem>	[1]
InChI Key	OEIVLTVYSSPDHE- JHFVOUROSA-N	[1]
Topological Polar Surface Area	86.0 Å <sup>2</sup>	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	6	[1]
Rotatable Bond Count	3	[1]
Heavy Atom Count	27	[1]
Complexity	672	[1]

## Experimental Protocols: Isolation of Tinophyllol

**Tinophyllol** is a phytochemical that can be isolated from plant sources, notably from the stems of *Tinospora crispa*. A general methodology for its isolation and purification from this botanical

source is outlined below. This protocol is based on common phytochemical extraction and separation techniques.

Protocol: General Isolation of **Tinophyllol** from *Tinospora crispa*

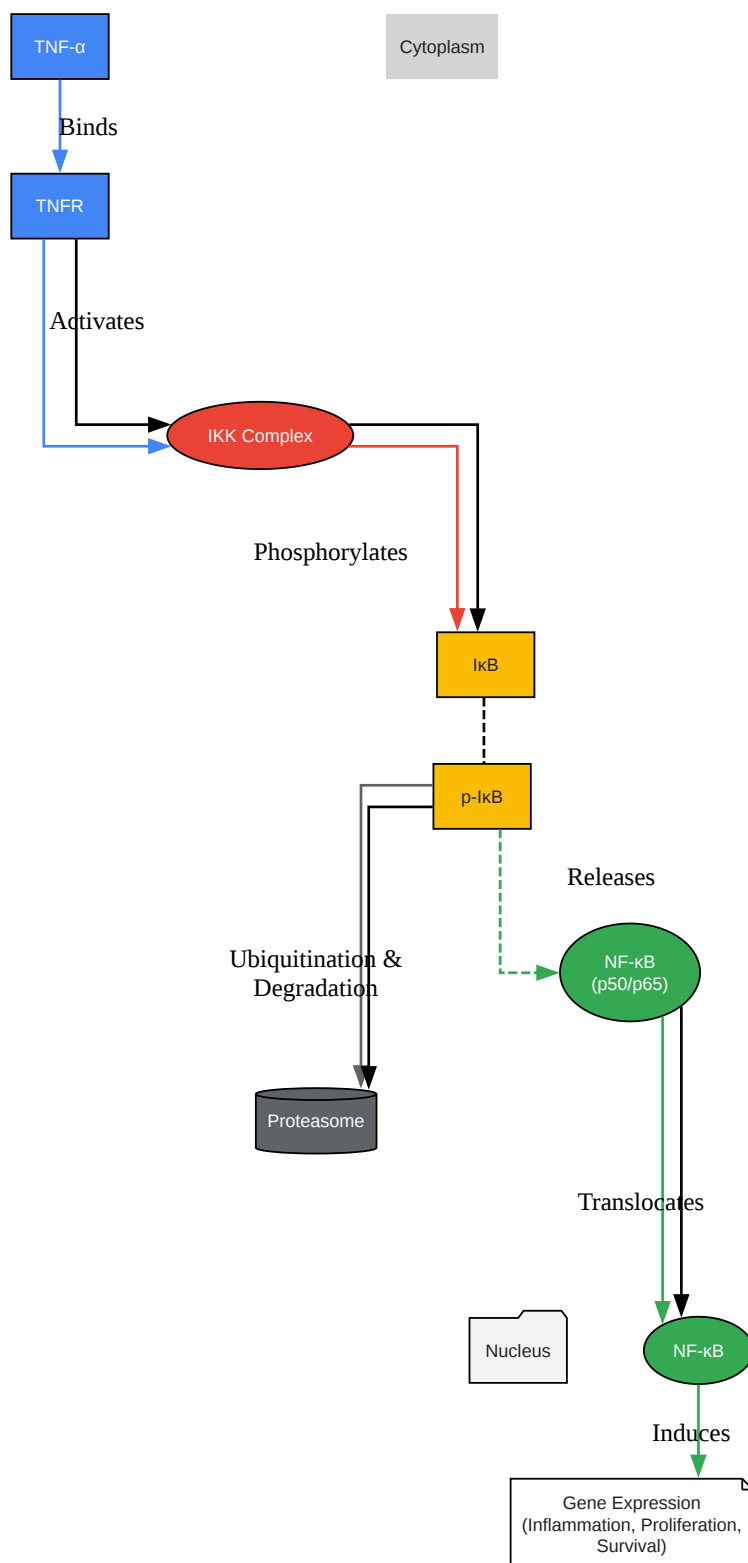
- **Preparation of Plant Material:** The stems of *Tinospora crispa* are collected, washed, shade-dried, and then ground into a coarse powder.<sup>[3]</sup>
- **Extraction:** The powdered plant material is subjected to extraction with methanol at room temperature. The resulting methanolic extract is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract.<sup>[2]</sup>
- **Solvent Partitioning:** The crude methanolic extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, dichloromethane (DCM), and ethyl acetate. This process separates compounds based on their differential solubility.<sup>[2]</sup>  
<sup>[4]</sup>
- **Column Chromatography:** The fraction containing **Tinophyllol** (typically a medium-polarity fraction like dichloromethane or ethyl acetate) is subjected to column chromatography over silica gel. The column is eluted with a gradient of solvents, starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity by adding a more polar solvent (e.g., ethyl acetate).
- **Fraction Collection and Analysis:** Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing the compound of interest. Fractions with similar TLC profiles are pooled together.
- **Purification:** The pooled fractions containing **Tinophyllol** are further purified using repeated column chromatography or other techniques like preparative High-Performance Liquid Chromatography (HPLC) until a pure compound is obtained.
- **Structure Elucidation:** The structure of the isolated pure **Tinophyllol** is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (<sup>1</sup>H-NMR, <sup>13</sup>C-NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

## Potential Biological Activity and Signaling Pathways

Phytochemicals isolated from *Tinospora crispa* have been reported to exhibit a range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.[1][2][5][6][7] While the specific biological activities of **Tinophyllol** are not extensively documented in the currently available literature, its structural class suggests potential involvement in common cellular signaling pathways associated with these effects.

A key pathway often modulated by anti-inflammatory and anticancer natural products is the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway.[8][9][10][11][12] NF- $\kappa$ B is a crucial transcription factor that regulates the expression of numerous genes involved in inflammation, cell survival, and proliferation. Many natural compounds exert their therapeutic effects by inhibiting the activation of NF- $\kappa$ B.

Below is a diagram illustrating a simplified representation of the canonical NF- $\kappa$ B signaling pathway, a likely target for bioactive compounds like **Tinophyllol**.



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Figure 1: Simplified Canonical NF-κB Signaling Pathway.

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